

Essential Safety and Operational Guide for Handling 7-Oxoctanal

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Compound of Interest

Compound Name: 7-Oxoctanal

Cat. No.: B14670936

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for handling **7-Oxoctanal** in a laboratory setting. It outlines necessary personal protective equipment (PPE), safe operational procedures, and compliant disposal methods to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

A clear understanding of **7-Oxoctanal**'s properties is fundamental to safe handling.

Property	Value
CAS Number	36219-80-4 [1] [2] [3]
Molecular Formula	C ₈ H ₁₄ O ₂ [1] [2]
Molecular Weight	142.20 g/mol [1] [2]
Boiling Point	62-64 °C at 0.2 Torr [1]
Density	0.9989 g/cm ³ at 25 °C [1]

Note: A complete Safety Data Sheet (SDS) for **7-Oxoctanal** with specific GHS hazard classifications is not readily available. The following recommendations are based on general safety protocols for aldehydes.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).
Eye Protection	Chemical splash goggles or a full-face shield.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood.

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach to handling **7-Oxoocanal** minimizes risks and ensures procedural consistency.



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Caption: A streamlined workflow for the safe handling of **7-Oxoocanal**.

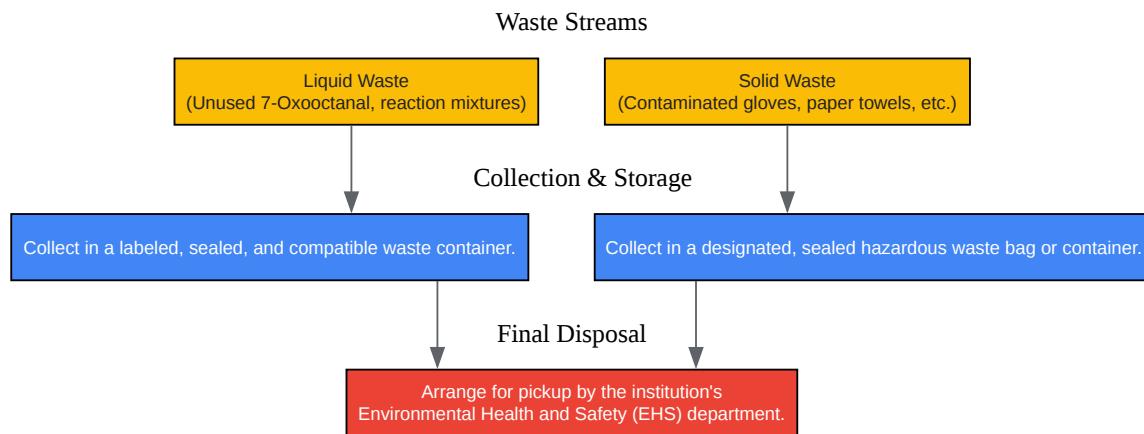
Experimental Protocols: General Guidelines

While specific experimental protocols will vary, the following general steps should be observed when working with **7-Oxoocanal**:

- Preparation:
 - Always work within a certified chemical fume hood.
 - Ensure all necessary equipment, including spill cleanup materials, is readily accessible.
 - Properly label all containers.
- Handling:
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Avoid direct contact with skin and eyes.
 - Do not breathe in vapors.
- Post-Experiment:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Wash hands thoroughly with soap and water after handling.

Disposal Plan: Ensuring a Safe and Compliant Waste Stream

Proper disposal of **7-Oxooctanal** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.



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References

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